

# "sodium neodecanoate" as a wetting agent in research applications

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## Compound of Interest

Compound Name: *Sodium neodecanoate*

Cat. No.: *B1630035*

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## Sodium Neodecanoate: Application Notes for Researchers

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of **sodium neodecanoate** as a wetting agent for research applications. This document includes its physicochemical properties, protocols for evaluating its performance, and its potential applications in drug development and formulation.

## Introduction to Sodium Neodecanoate

**Sodium neodecanoate** (CAS 31548-27-3) is an anionic surfactant known for its excellent emulsifying, dispersing, wetting, permeating, cleansing, and solubilizing abilities.<sup>[1]</sup> Its branched alkyl carboxylate structure contributes to its surface-active properties, making it a versatile tool in various research and industrial applications. While it is soluble in water and biodegradable, researchers should handle the solid form with care as it can be a flammable material and cause irritation to the skin, eyes, and respiratory system.<sup>[1]</sup>

## Physicochemical Properties and Performance as a Wetting Agent

A key characteristic of a wetting agent is its ability to lower the surface tension of a liquid, allowing it to spread more easily across a solid surface. This property is quantified by measurements such as surface tension, critical micelle concentration (CMC), and contact angle.

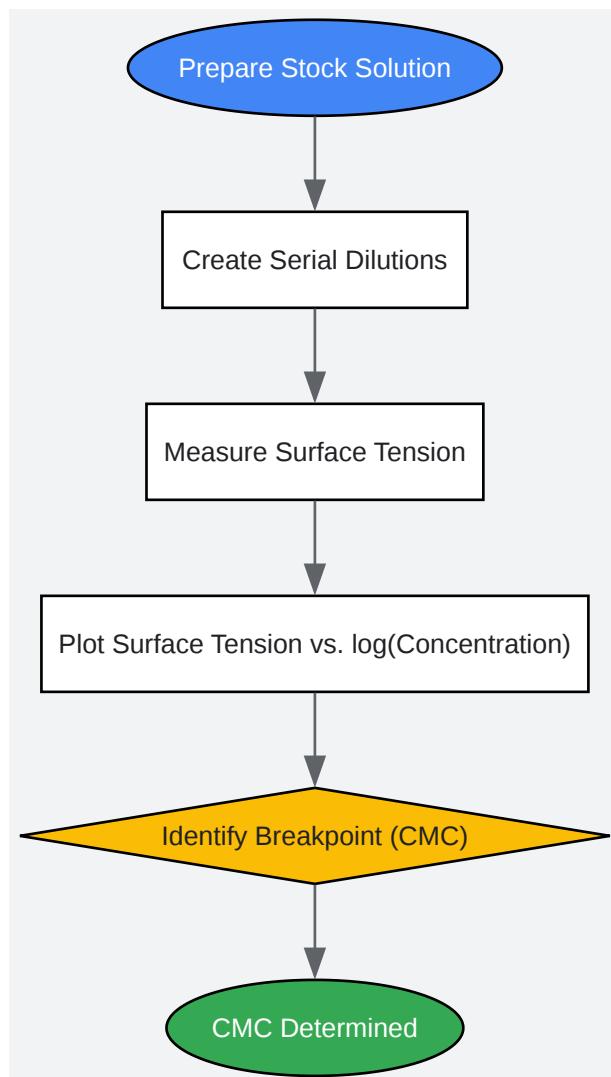
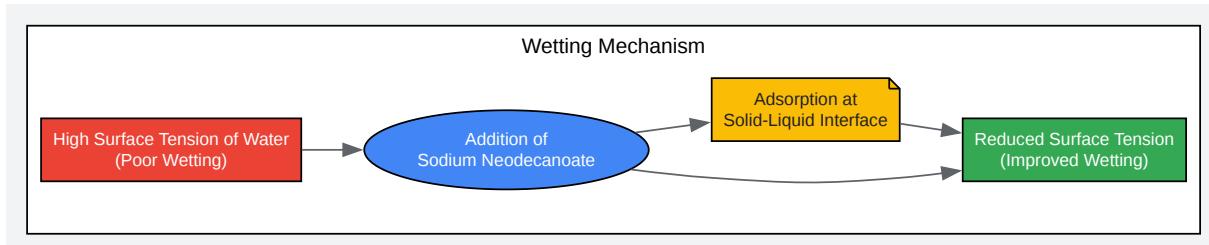
Due to the limited availability of specific experimental data for **sodium neodecanoate**, the following table includes data for the structurally similar anionic surfactant, sodium decanoate, to provide an estimate of its performance. Researchers should determine the precise values for **sodium neodecanoate** experimentally for their specific applications.

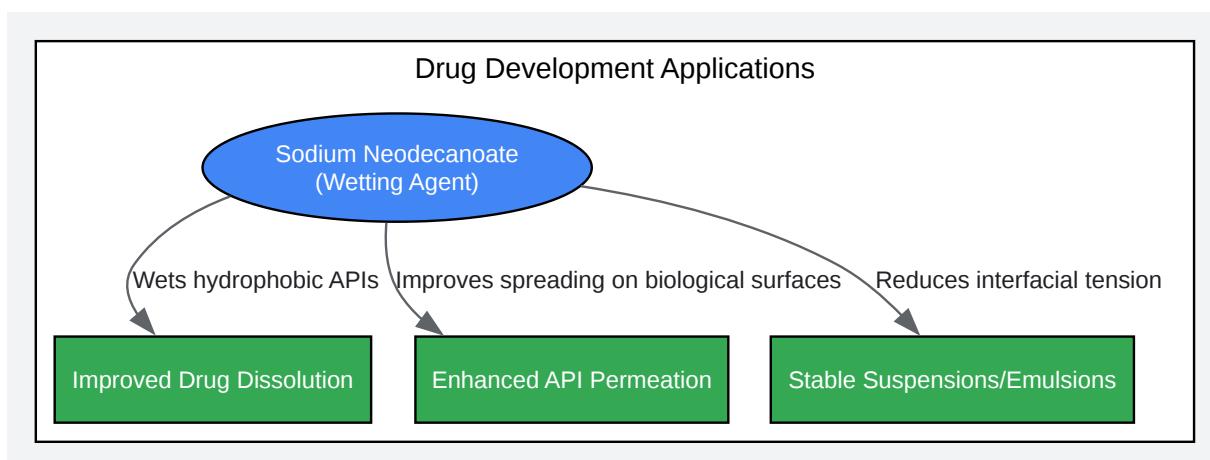
Property	Typical Value (for Sodium Decanoate as a proxy)	Significance in Wetting Performance
Molecular Formula	$C_{10}H_{19}NaO_2$	Influences solubility and surface activity.
Molecular Weight	194.25 g/mol <a href="#">[1]</a>	Important for concentration calculations.
Appearance	Solid <a href="#">[1]</a>	Dictates handling and preparation of solutions.
Solubility	Soluble in water <a href="#">[1]</a>	Essential for its function in aqueous systems.
Critical Micelle Concentration (CMC)	~86 mM <a href="#">[2]</a>	The concentration at which surfactant molecules self-assemble into micelles. Above the CMC, properties like surface tension remain relatively constant.
Surface Tension at CMC	Data not available for sodium neodecanoate. For comparison, sodium dodecyl sulfate (a common anionic surfactant) can reduce the surface tension of water to around 30-40 mN/m.	A lower surface tension indicates better wetting ability.
Contact Angle	Dependent on the solid substrate and concentration. Generally, a lower contact angle signifies better wetting.	Measures the ability of a liquid to spread over a solid surface.

## Mechanism of Action as a Wetting Agent

**Sodium neodecanoate**, as a surfactant, possesses an amphiphilic structure, meaning it has both a hydrophilic (water-attracting) carboxylate head group and a hydrophobic (water-

repelling) hydrocarbon tail. This dual nature allows it to orient itself at the interface between a liquid and a solid surface, reducing the interfacial tension and promoting wetting.





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